

Technical Information Note: 1,1,1-Trichloropentafluoropropane in Agrochemical Contexts

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Compound of Interest

Compound Name: 1,1,1-Trichloropentafluoropropane

Cat. No.: B1594311

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Introduction

While direct applications of **1,1,1-Trichloropentafluoropropane** (also known as CFC-215cb) as an active ingredient in agrochemical research are not documented in publicly available literature, its chemical properties are characteristic of chlorofluorocarbons (CFCs) which historically saw use in various industrial applications, including as solvents and propellants. This document explores the potential, largely historical or niche, role of **1,1,1-Trichloropentafluoropropane** as an inert ingredient in pesticide formulations and discusses the broader context of fluorinated compounds in agriculture, including environmental and regulatory considerations that have led to the phasing out of CFCs.

Potential Application as an Inert Ingredient

Inert ingredients are components of a pesticide formulation other than the active ingredient. They are added to enhance the effectiveness, stability, and usability of the product. Given its chemical nature, **1,1,1-Trichloropentafluoropropane** could have theoretically served in the following capacities:

- Solvent: To dissolve a solid active ingredient, allowing for its uniform application.
- Carrier: To facilitate the delivery of the active ingredient to the target.

- Propellant: In aerosol-based pesticide formulations.

The physical and chemical properties of **1,1,1-Trichloropentafluoropropane** would be key determinants of its suitability for such roles.

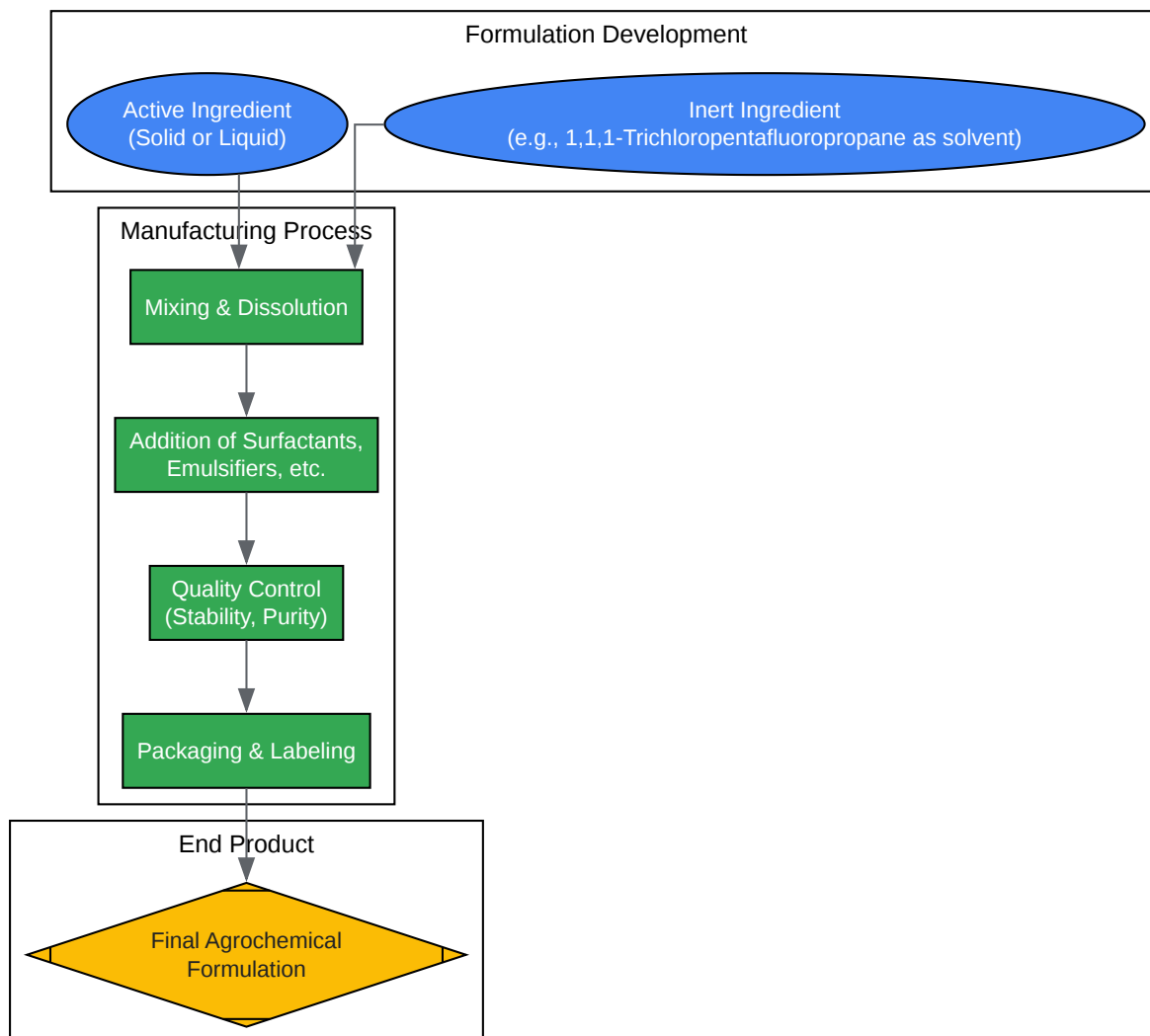
Physicochemical Properties of 1,1,1-Trichloropentafluoropropane

A summary of the key physicochemical properties of **1,1,1-Trichloropentafluoropropane** (CAS No: 4259-43-2) is presented below. These properties are relevant to its potential function as a solvent or carrier in a formulation.

Property	Value	Reference
Molecular Formula	C ₃ Cl ₃ F ₅	[1]
Molecular Weight	237.38 g/mol	[1]
IUPAC Name	1,1,1-trichloro-2,2,3,3,3-pentafluoropropane	[1]
Synonyms	CFC-215cb, Freon 215, R 215cb	[2]

Agrochemical Formulation Workflow

The following diagram illustrates the general workflow for creating a liquid agrochemical formulation, highlighting the stage at which an inert solvent like **1,1,1-Trichloropentafluoropropane** might have been incorporated.



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General workflow for agrochemical formulation.

Experimental Protocols

Due to the lack of specific documented use of **1,1,1-Trichloropentafluoropropane** in modern agrochemical research, detailed experimental protocols for its application are not available.

However, a general protocol for evaluating a potential solvent in a pesticide formulation is outlined below.

Protocol: Evaluation of a Novel Solvent for an Emulsifiable Concentrate (EC) Formulation

- Objective: To determine the suitability of a test solvent (e.g., **1,1,1-Trichloropentafluoropropane**) for creating a stable EC formulation of a model active ingredient.
- Materials:
 - Model active ingredient (solid, with known melting point and solubility characteristics)
 - Test solvent (**1,1,1-Trichloropentafluoropropane**)
 - Reference solvent (e.g., cyclohexanone, N-methyl-2-pyrrolidone)
 - Emulsifiers (a blend of non-ionic and anionic surfactants)
 - Standard hard water (342 ppm)
 - Glass beakers, magnetic stirrers, graduated cylinders, water bath, analytical balance.
- Procedure:
 1. Solubility Assessment:
 - Prepare saturated solutions of the active ingredient in both the test and reference solvents at various temperatures (e.g., 0°C, 25°C, 50°C).
 - Determine the concentration of the dissolved active ingredient in each saturated solution using an appropriate analytical method (e.g., HPLC, GC).
 2. Formulation Preparation:
 - Based on the solubility data, prepare a target concentration of the active ingredient in the test solvent (e.g., 200 g/L).

- Dissolve the active ingredient in the test solvent with gentle heating and stirring if necessary.
- Add a predetermined amount of emulsifier blend (e.g., 5-10% w/v) and mix until a homogenous solution is obtained.

3. Emulsion Stability Test:

- Add 5 mL of the prepared formulation to 95 mL of standard hard water in a graduated cylinder.
- Invert the cylinder 10-30 times to form an emulsion.
- Observe the emulsion for stability at set time intervals (e.g., 30 minutes, 2 hours, 24 hours). Record any creaming, sedimentation, or crystallization.

4. Cold Temperature Stability:

- Store the prepared formulation at a low temperature (e.g., 0°C) for 7 days.
- Observe for any signs of crystallization or phase separation.

- Data Analysis:

- Compare the solubility of the active ingredient in the test solvent versus the reference solvent.
- Evaluate the stability of the emulsion formed with the test formulation.
- Assess the cold temperature stability of the formulation.

Environmental Fate and Regulatory Context

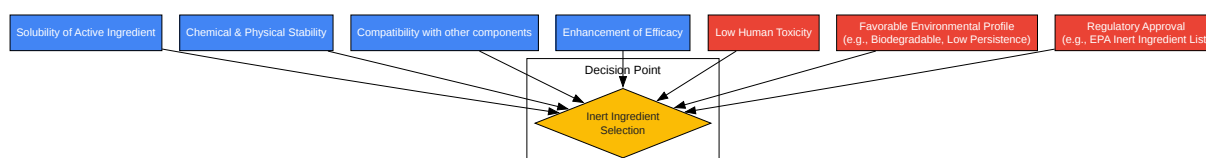
1,1,1-Trichloropentafluoropropane is a chlorofluorocarbon (CFC). The environmental fate of CFCs is a significant concern due to their potential to deplete the stratospheric ozone layer. While specific toxicological and environmental fate data for **1,1,1-Trichloropentafluoropropane** are limited in the public domain, the general characteristics of CFCs include:

- Persistence: They are highly stable in the troposphere with long atmospheric lifetimes.
- Ozone Depletion Potential: In the stratosphere, they can be broken down by UV radiation, releasing chlorine atoms that catalytically destroy ozone.

Due to these environmental concerns, the production and use of CFCs have been phased out under the Montreal Protocol. Consequently, the use of **1,1,1-Trichloropentafluoropropane** in any application, including as an inert ingredient in pesticides, is highly restricted and largely of historical interest. Modern agrochemical formulations utilize solvents with more favorable environmental and toxicological profiles. A search of the U.S. Environmental Protection Agency (EPA) inert ingredient database did not yield a specific approval for **1,1,1-Trichloropentafluoropropane**, further indicating its lack of current use in registered pesticide products in the United States.^{[3][4][5][6]}

Logical Relationship Diagram: Inert Ingredient Considerations

The following diagram outlines the key considerations for selecting an inert ingredient in an agrochemical formulation, highlighting why a compound like **1,1,1-Trichloropentafluoropropane** would likely be disqualified in modern research and development.



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References

- 1. 1,1,1-Trichloro-2,2,3,3,3-pentafluoropropane | C3Cl3F5 | CID 61340 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. epa.gov [epa.gov]
- 4. epa.gov [epa.gov]
- 5. epa.gov [epa.gov]
- 6. epa.gov [epa.gov]
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